

Comprehensive Structural Analysis: 4-Fluoro-4-phenylpiperidine Hydrochloride

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Compound of Interest

Compound Name: 4-Fluoro-4-phenylpiperidine
hydrochloride

CAS No.: 1056382-25-2

Cat. No.: B1463153

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Executive Summary & Chemical Identity

4-Fluoro-4-phenylpiperidine hydrochloride is a specialized piperidine scaffold characterized by a geminal substitution pattern at the C4 position. Unlike its isomer 4-(4-fluorophenyl)piperidine (where the fluorine is on the phenyl ring), this compound features a fluorine atom and a phenyl ring attached to the same quaternary carbon on the piperidine ring.

This structural motif is critical in medicinal chemistry as a bioisostere for tertiary alcohols or to block metabolic oxidation at the C4 position, often used in the design of analgesics, neurokinin antagonists, and calcium channel modulators.

Property	Data
IUPAC Name	4-Fluoro-4-phenylpiperidine hydrochloride
CAS Number	1056382-25-2 (HCl Salt); 37656-48-7 refers to the p-fluorophenyl isomer
Molecular Formula	$C_{11}H_{14}FN[1][2][3][4] \cdot HCl$
Molecular Weight	215.69 g/mol (Salt); 179.24 g/mol (Free Base)
Exact Mass	179.1110 (Cation)
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in ether/hexane.

Molecular Geometry & Conformational Analysis

The piperidine ring adopts a chair conformation to minimize torsional strain. The defining structural feature is the quaternary center at C4, bearing both a bulky phenyl group and a highly electronegative fluorine atom.

Stereoelectronic Preferences

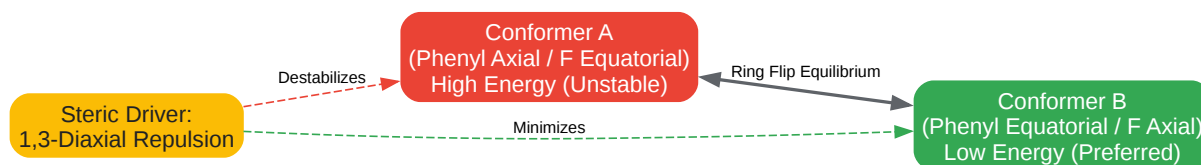
In the lowest energy conformation, the steric bulk of the substituents dictates the geometry:

- **Phenyl Group (Equatorial):** The phenyl ring has a significantly higher A-value (~2.8 kcal/mol) compared to fluorine (~0.25 kcal/mol). To avoid severe 1,3-diaxial interactions with the protons at C2 and C6, the phenyl group occupies the equatorial position.
- **Fluorine Atom (Axial):** Consequently, the smaller fluorine atom is forced into the axial position.

This Ph-Equatorial / F-Axial arrangement is thermodynamically preferred, though the high electronegativity of fluorine induces polarization of the C4-C3 and C4-C5 bonds, subtly flattening the chair around the C4 center.

Visualization of Conformation

The following diagram illustrates the steric equilibrium and the preferred chair geometry.



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Figure 1: Conformational equilibrium driven by the high A-value of the phenyl group.

Spectroscopic Characterization (Fingerprinting)

Accurate identification requires distinguishing the geminal 4-fluoro-4-phenyl structure from the para-fluorophenyl isomer.

Nuclear Magnetic Resonance (NMR)

The presence of the fluorine atom at C4 introduces distinctive splitting patterns due to heteronuclear coupling (

,
,
).

C-NMR (Carbon Skeleton)

- C4 (Quaternary): Appears as a doublet at ~93–96 ppm with a large coupling constant (). This is the diagnostic peak for a C-F bond.
- C3/C5 (Methylene): Appears as a doublet () due to proximity to the fluorine.
- Phenyl Carbons: Typical aromatic signals (126–145 ppm); the ipso-carbon (C1') may show small coupling (

) if resolution allows.

F-NMR (Fluorine Signature)

- Chemical Shift: A singlet (or broad multiplet if proton-coupled) at -159 to -160 ppm (relative to CFCl_3).
- Note: Aliphatic tertiary fluorides typically resonate in this region, distinct from aromatic fluorines (which appear around -110 to -120 ppm).

H-NMR (Proton Connectivity)

- Aromatic: Multiplet at 7.25 – 7.55 ppm (5H, Phenyl).
- Piperidine Ring:
 - -Protons (C2/C6): 3.0 – 3.6 ppm (deshielded by Nitrogen).
 - -Protons (C3/C5): 1.8 – 2.4 ppm. These often appear as complex multiplets due to vicinal coupling with Fluorine ().

Mass Spectrometry

- ESI+: $[\text{M}+\text{H}]^+$ peak at 180.1 m/z (Free base mass + 1).
- Fragmentation: Loss of HF (20 Da) is a common fragmentation pathway, leading to a characteristic ion at m/z ~160 (4-phenyl-1,2,3,6-tetrahydropyridine cation).

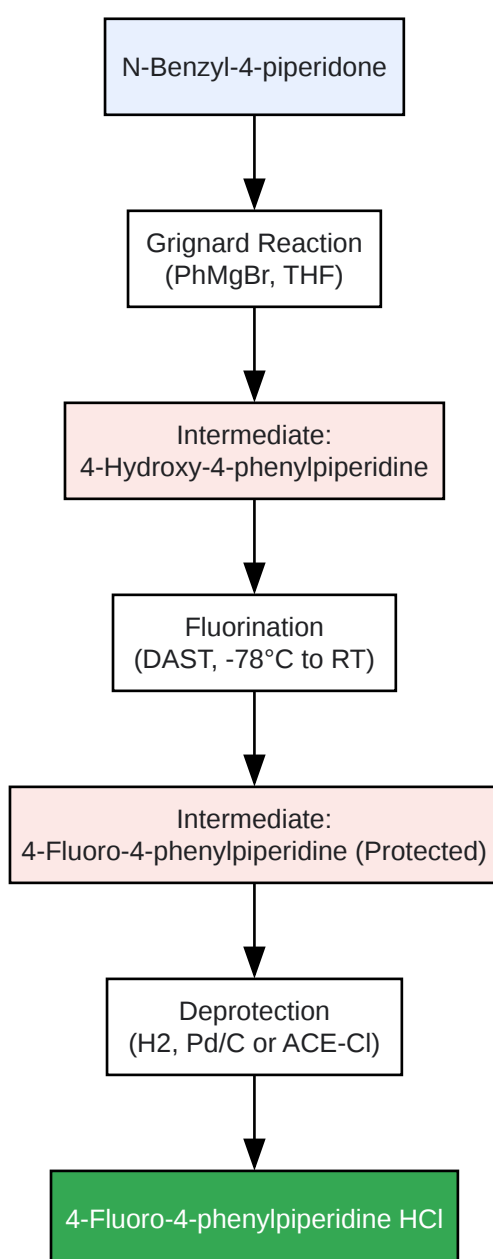
Synthesis & Reaction Pathways[1][3][5][6][7]

The synthesis of the geminal fluoride requires converting a tertiary alcohol to a fluoride using nucleophilic fluorinating agents.

Synthetic Workflow

- Grignard Addition: Reaction of N-protected-4-piperidone (e.g., N-Benzyl or N-Boc) with Phenylmagnesium bromide (PhMgBr) yields the tertiary alcohol: 4-hydroxy-4-phenylpiperidine.

- Dehydroxyfluorination: Treatment with DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor converts the C4-OH to C4-F.
 - Mechanism:[5][6] The hydroxyl attacks the sulfur center, activating the oxygen, followed by nucleophilic attack of fluoride.
- Deprotection: Removal of the N-protecting group (e.g., Pd/C hydrogenation for Benzyl, or TFA/HCl for Boc).
- Salt Formation: Treatment with HCl in dioxane/ether precipitates the hydrochloride salt.



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Figure 2: Synthetic pathway from piperidone precursor to final HCl salt.

Regulatory & Safety Context

Precursor Awareness

Researchers must be aware that 4-substituted-4-phenylpiperidines are structural scaffolds found in certain controlled substances (e.g., pethidine/meperidine analogs) and fentanyl precursors (specifically 4-anilino-piperidines).

- **Distinction:** 4-Fluoro-4-phenylpiperidine is not a direct precursor to fentanyl (which requires a 4-anilino nitrogen). However, it is a metabolite of certain neuroleptics and a scaffold for legitimate receptor ligands (e.g., NMDA, Sigma receptors).
- **Compliance:** Always verify local scheduling. While generally considered a building block, strict inventory control is recommended due to structural similarity to watch-list chemicals.

Handling

- **Hygroscopicity:** The HCl salt is hygroscopic. Store in a desiccator at -20°C.
- **Corrosivity:** As an HCl salt, it may liberate trace HCl gas upon prolonged exposure to moisture; handle in a fume hood.

References

- **Synthesis and Characterization:** ChemRxiv. "Lipophilicity Effects of Monofluorination at the Tertiary Aliphatic Carbon." (2024). (Detailed NMR data for N-benzoyl derivatives).
- **Conformational Analysis:** Journal of Medicinal Chemistry. "Conformational Behavior of Fluorinated Piperidines: The Origin of the Axial-F Preference."
- **Chemical Properties:** PubChem. "**4-Fluoro-4-phenylpiperidine hydrochloride** (Compound Summary)."
- **Isomer Distinction:** ChemicalBook. "Differentiation of 4-fluoro-4-phenyl vs 4-(4-fluorophenyl) isomers."

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Sources

- 1. 4-(4-FLUORO-PHENYL)-PIPERIDINE synthesis - chemicalbook [chemicalbook.com]
- 2. US3455935A - 4-hydroxy-4-phenylpiperidines - Google Patents [patents.google.com]
- 3. Synthesis and evaluation of a set of 4-phenylpiperidines and 4-phenylpiperazines as D2 receptor ligands and the discovery of the dopaminergic stabilizer 4-[3-(methylsulfonyl)phenyl]-1-propylpiperidine (hunteXil, pridopidine, ACR16) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. US8785486B2 - Imidazo[1,2-A]pyridine derivatives and their use as positive allosteric modulators of mGluR2 receptors - Google Patents [patents.google.com]
- 6. CN111116456B - Preparation method of 4, 4-difluoropiperidine hydrochloride - Google Patents [patents.google.com]
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